

# Application Notes and Protocols for Amprenavir-d4 Solution Preparation and Handling

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## Compound of Interest

Compound Name: Amprenavir-d4

Cat. No.: B562687

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These application notes provide detailed protocols for the preparation and handling of **Amprenavir-d4** solutions, a critical component in pharmacokinetic studies and bioanalytical assays. **Amprenavir-d4**, a deuterated analog of the HIV protease inhibitor Amprenavir, is primarily utilized as an internal standard for the quantification of Amprenavir in biological matrices by mass spectrometry.[1][2][3] Its stable isotope label allows for precise and accurate measurement by correcting for variations during sample preparation and analysis.[3][4]

## Chemical and Physical Properties

**Amprenavir-d4** is an off-white to pale yellow solid.[5][6] Key chemical properties are summarized below.

Property	Value	Reference
Chemical Name	[(3S)-2,2,5,5-tetradeuteriooxolan-3-yl] N-[(2S,3R)-4-[(4-aminophenyl)sulfonyl-(2-methylpropyl)amino]-3-hydroxy-1-phenylbutan-2-yl]carbamate	[7]
CAS Number	1217661-20-5	[5][6]
Molecular Formula	C <sub>25</sub> H <sub>31</sub> D <sub>4</sub> N <sub>3</sub> O <sub>6</sub> S	[6]
Molecular Weight	509.65 g/mol	[5][6]
Appearance	Off-White to Pale Yellow Solid	[5][6]
Purity	≥98%	[6]
Isotopic Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	

## Storage and Stability

Proper storage of **Amprenavir-d4** is crucial to maintain its integrity and ensure the accuracy of experimental results.

Condition	Recommendation	Reference
Long-term Storage	-20°C in a freezer.[8][9]	[8][9]
Short-term Storage	2-8°C in a refrigerator.[5]	[5]
Light and Air	Protect from air and light.[6]	[6]
Stability	≥ 4 years when stored at -20°C.	

## Solubility

**Amprenavir-d4** is soluble in various organic solvents. The choice of solvent will depend on the specific analytical method and the desired concentration.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	30 mg/mL (for Amprenavir)	[10]
Dimethyl sulfoxide (DMSO)	25 mg/mL (for Amprenavir), also listed as a solvent for Amprenavir-d4.[6][10]	[6][10]
Ethanol	30 mg/mL (for Amprenavir)	[10]
Acetonitrile	Soluble	
Methanol	Soluble	
Chloroform	Soluble	[6]
Dichloromethane	Soluble	[6]

## Experimental Protocols

The following protocols provide a step-by-step guide for the preparation of **Amprenavir-d4** stock and working solutions.

### Protocol 1: Preparation of a 1 mg/mL Amprenavir-d4 Stock Solution

Materials:

- **Amprenavir-d4** solid
- Methanol (HPLC or MS grade)
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Micropipettes

- Vortex mixer
- Ultrasonic bath

#### Procedure:

- **Equilibration:** Allow the vial containing **Amprenavir-d4** to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh approximately 1 mg of **Amprenavir-d4** solid using a calibrated analytical balance. Record the exact weight.
- **Dissolution:** Quantitatively transfer the weighed solid to a 1 mL Class A volumetric flask. Add approximately 0.7 mL of methanol to the flask.
- **Mixing:** Gently swirl the flask to wet the solid. Use a vortex mixer for 30 seconds to facilitate dissolution. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- **Dilution to Volume:** Once the solid is completely dissolved, add methanol to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a labeled, amber glass vial and store at -20°C.

## Protocol 2: Preparation of Working Solutions

#### Materials:

- 1 mg/mL **Amprenavir-d4** stock solution
- Methanol or Acetonitrile (HPLC or MS grade)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Micropipettes

#### Procedure:

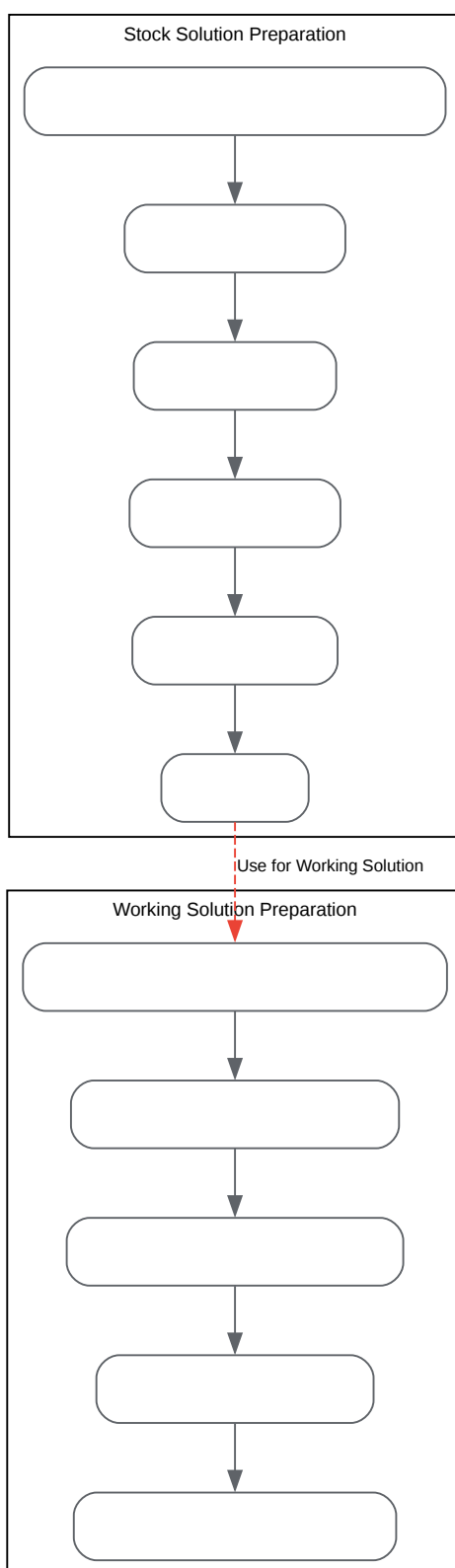
- **Equilibration:** Allow the 1 mg/mL **Amprenavir-d4** stock solution to equilibrate to room temperature.
- **Calculation:** Determine the volume of the stock solution required to prepare the desired concentration of the working solution. For example, to prepare 1 mL of a 10 µg/mL working solution, you would need 10 µL of the 1 mg/mL stock solution.
- **Dilution:** Using a calibrated micropipette, transfer the calculated volume of the stock solution into a clean, appropriately sized volumetric flask.
- **Dilution to Volume:** Add the desired solvent (e.g., methanol or acetonitrile) to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- **Storage:** Transfer the working solution to a labeled, amber glass vial and store at 2-8°C for short-term use or -20°C for longer-term storage. It is recommended to prepare fresh working solutions regularly.

## Handling and Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **Amprenavir-d4**.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

## Visualizations

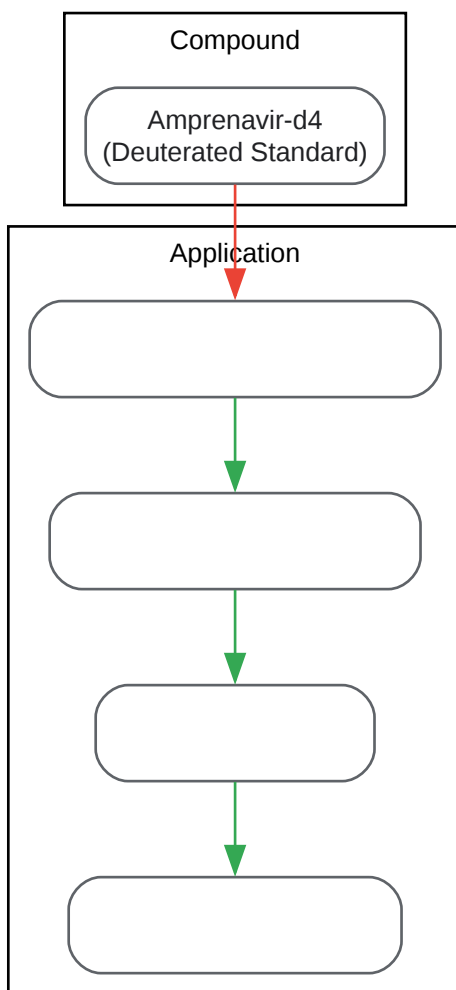
### Experimental Workflow for Amprenavir-d4 Solution Preparation



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Caption: Workflow for preparing **Amprenavir-d4** stock and working solutions.

## Logical Relationship for Amprenavir-d4 Application



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